

# **Application Notes and Protocols for Intraperitoneal Injection of ML347**

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These application notes provide a comprehensive overview and a detailed protocol for the intraperitoneal (IP) injection of **ML347**, a selective inhibitor of Activin receptor-like kinase 1 (ALK1) and ALK2. This document is intended to guide researchers in the effective in vivo application of this compound.

### Introduction

**ML347** is a potent and selective inhibitor of ALK1 and ALK2, which are type I receptors in the Transforming Growth Factor-beta (TGF-β) signaling pathway. With IC50 values of 46 nM and 32 nM for ALK1 and ALK2 respectively, **ML347** demonstrates over 300-fold selectivity for these receptors compared to ALK3.[1] By inhibiting ALK1 and ALK2, **ML347** effectively blocks the phosphorylation of Smad1/5, key downstream mediators in the TGF-β/Smad signaling cascade. Due to its high clearance in hepatic microsomes, a non-oral route of administration, such as intraperitoneal injection, is recommended for in vivo studies to ensure adequate bioavailability.[2][3]

# Data Presentation In Vitro Activity of ML347



Target	IC50 (nM)
ALK1	46
ALK2	32
ALK3	>10,000

This table summarizes the in vitro inhibitory activity of **ML347** against key ALK receptors.

## General Guidelines for Intraperitoneal Injection in Mice

Parameter	Recommendation
Needle Gauge	25-27 G
Injection Volume	Up to 10 mL/kg
Injection Site	Lower right abdominal quadrant
Angle of Insertion	15-30 degrees

This table provides general recommendations for the intraperitoneal injection procedure in mice.

# Experimental Protocols Preparation of ML347 Formulation for In Vivo Administration

Objective: To prepare a sterile solution of **ML347** suitable for intraperitoneal injection in a mouse model.

#### Materials:

- ML347 powder
- · Dimethyl sulfoxide (DMSO), sterile
- Polyethylene glycol 300 (PEG300), sterile



- Tween 80, sterile
- Saline (0.9% NaCl), sterile
- Sterile conical tubes (15 mL and 50 mL)
- Sterile syringes and needles

#### Procedure:

A common vehicle for the in vivo administration of hydrophobic compounds like **ML347** is a mixture of DMSO, PEG300, Tween 80, and saline.

- Stock Solution Preparation:
  - Aseptically weigh the required amount of ML347 powder.
  - Dissolve the ML347 powder in a minimal amount of sterile DMSO to create a concentrated stock solution. For example, a stock concentration of 40 mg/mL can be prepared.
- Vehicle Preparation:
  - In a sterile 50 mL conical tube, prepare the vehicle by mixing the components in the following ratio:
    - 5% DMSO
    - 40% PEG300
    - 5% Tween 80
    - 50% Saline
- Final Formulation:
  - Slowly add the ML347 stock solution to the prepared vehicle while vortexing to ensure complete dissolution and a homogenous mixture.



 The final concentration of the dosing solution should be calculated based on the desired dosage (mg/kg) and the average weight of the animals. For instance, for a 10 mg/kg dose in a 20 g mouse with an injection volume of 100 μL, the final concentration of the working solution would be 2 mg/mL.

# Intraperitoneal Injection Protocol for ML347 in Mice

Objective: To administer ML347 to mice via intraperitoneal injection for in vivo studies.

#### Materials:

- Prepared ML347 formulation
- Experimental mice (e.g., C57BL/6)
- Sterile 1 mL syringes with 25-27 G needles
- 70% ethanol wipes
- · Appropriate animal restraint device

#### Procedure:

- Animal Preparation:
  - Weigh each mouse to determine the precise injection volume.
  - Properly restrain the mouse to expose the abdomen. This can be done manually or using a restraint device.
- Injection Site Identification:
  - Locate the lower right quadrant of the abdomen. This site is chosen to avoid puncturing the cecum, which is located on the left side.
- Aseptic Technique:
  - Swab the injection site with a 70% ethanol wipe and allow it to air dry.



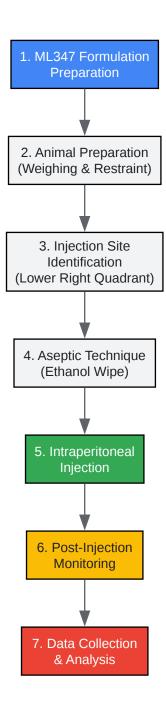
#### • Injection:

- Draw the calculated volume of the ML347 formulation into a sterile syringe.
- o Insert the needle, bevel up, at a 15-30 degree angle into the peritoneal cavity.
- Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or other fluid is drawn, discard the syringe and prepare a new one.
- Slowly inject the solution into the peritoneal cavity.
- · Post-Injection Monitoring:
  - Carefully withdraw the needle and return the mouse to its cage.
  - Monitor the animal for any signs of distress or adverse reactions immediately following the injection and at regular intervals as dictated by the experimental design.

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